

# safety and handling of 4-iodo-3-methoxy-1H-pyrazole

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## Compound of Interest

Compound Name: **4-iodo-3-methoxy-1H-pyrazole**

Cat. No.: **B2860686**

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## An In-Depth Technical Guide to the Safe Handling and Application of **4-Iodo-3-Methoxy-1H-Pyrazole**

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on the safe handling, storage, and strategic application of **4-iodo-3-methoxy-1H-pyrazole**. As a pivotal building block in modern synthetic chemistry, understanding its properties is paramount for ensuring laboratory safety and achieving successful experimental outcomes. This document synthesizes established safety protocols with insights into the compound's chemical reactivity, providing a framework for its effective utilization.

## Hazard Identification and Toxicological Profile

While a specific, comprehensive toxicological profile for **4-iodo-3-methoxy-1H-pyrazole** is not extensively documented, a robust hazard assessment can be extrapolated from safety data for structurally similar compounds, such as 4-iodopyrazole.<sup>[1][2]</sup> The primary hazards are associated with its irritant properties and potential harm if ingested or inhaled.

Organic iodine compounds, in general, can present unique hazards. They may be volatile and can be absorbed through the skin.<sup>[3][4]</sup> In the event of combustion, they can produce hazardous gases, including hydrogen iodide.<sup>[5]</sup> Therefore, treating **4-iodo-3-methoxy-1H-pyrazole** with a high degree of caution is a critical first step in its handling.

Table 1: GHS Hazard Classification (Extrapolated from 4-Iodopyrazole Analogs)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	<b>H302: Harmful if swallowed</b> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>

| Specific target organ toxicity (single exposure) | Category 3 | H335: May cause respiratory irritation[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) |

## Prudent Practices for Safe Handling

A self-validating safety protocol is built on the principle of minimizing exposure through a multi-layered approach encompassing engineering controls, personal protective equipment (PPE), and meticulous handling techniques.

## Engineering Controls

The primary engineering control for handling this compound is a certified chemical fume hood. This is non-negotiable. The fume hood provides critical protection against the inhalation of fine dust particles and potential vapors. For weighing procedures, a ventilated balance enclosure or a powder containment hood should be used to prevent the aerosolization of the solid compound.[\[8\]](#) All manipulations, including transfers, dissolutions, and additions to reaction vessels, must be conducted within the fume hood.

## Personal Protective Equipment (PPE)

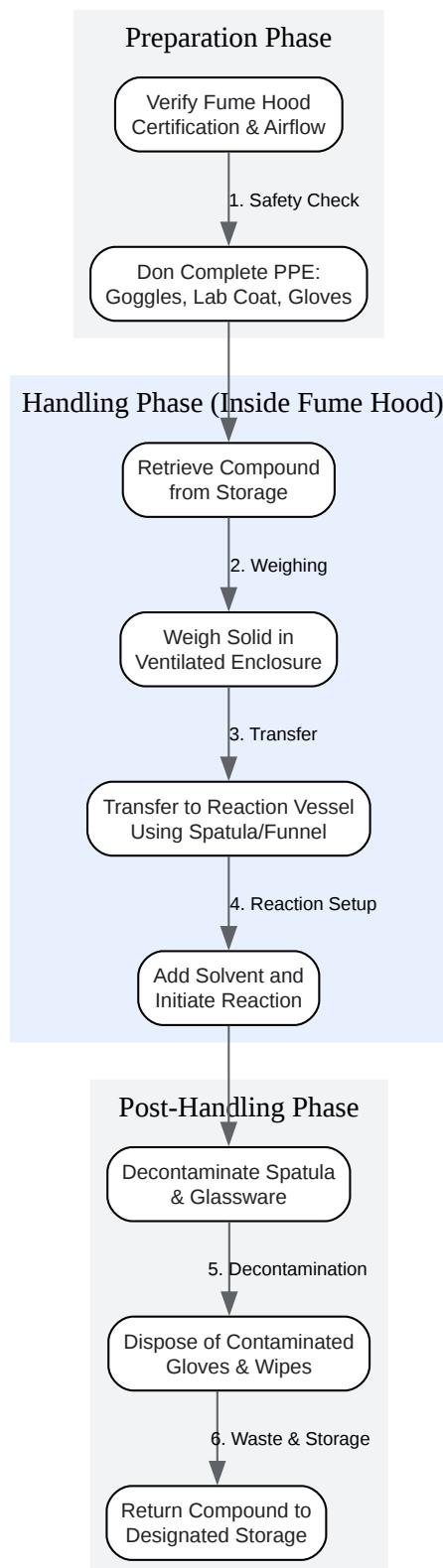
Appropriate PPE is the second line of defense and must be worn at all times when handling **4-iodo-3-methoxy-1H-pyrazole**.

- Eye Protection: Chemical safety goggles are mandatory to protect against splashes and airborne particles. A face shield should be worn over goggles during procedures with a higher risk of splashing.[\[1\]](#)

- Hand Protection: Chemically resistant gloves, such as nitrile, are required. It is crucial to inspect gloves for any signs of degradation or puncture before use. Gloves should be removed using the proper technique to avoid skin contact and disposed of as contaminated waste after the task is complete.[8]
- Body Protection: A flame-resistant laboratory coat must be worn and fully fastened.
- Respiratory Protection: For situations where engineering controls may not be sufficient, such as cleaning up a large spill, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates should be used.[8]

## Standard Handling Workflow

The causality behind a safe handling workflow is to create a systematic process that minimizes the potential for exposure at each step.

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Caption: Workflow for handling **4-iodo-3-methoxy-1H-pyrazole**.

## Storage and Stability Considerations

Proper storage is essential to maintain the integrity of **4-iodo-3-methoxy-1H-pyrazole** and prevent degradation.

- **Conditions:** The compound should be stored in a tightly sealed container in a cool, dry, and dark place.[9] An inert atmosphere (e.g., under argon or nitrogen) is recommended to prevent potential degradation from air and moisture.[9]
- **Incompatibilities:** Store away from strong oxidizing agents and strong bases.[1][5]
- **Thermal Stability:** While many pyrazole-based compounds exhibit good thermal stability, the stability of halogenated heterocycles can vary.[10][11] It is prudent to avoid exposure to high temperatures. Any decomposition may release hazardous iodine-containing vapors.

## Spill Management and Waste Disposal

### Spill Protocol

In the event of a spill, a calm and systematic response is crucial.

- **Evacuate & Alert:** Evacuate all non-essential personnel from the immediate area and alert colleagues and the lab supervisor.
- **Isolate:** Prevent the spill from spreading. If the substance is a solid, avoid creating dust.
- **PPE:** Don appropriate PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
- **Containment & Cleanup:** For a solid spill, gently cover with an inert absorbent material like vermiculite or sand. Carefully sweep the material into a designated, labeled waste container. Avoid dry sweeping, which can generate dust.[8]
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent (e.g., isopropanol, acetone), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

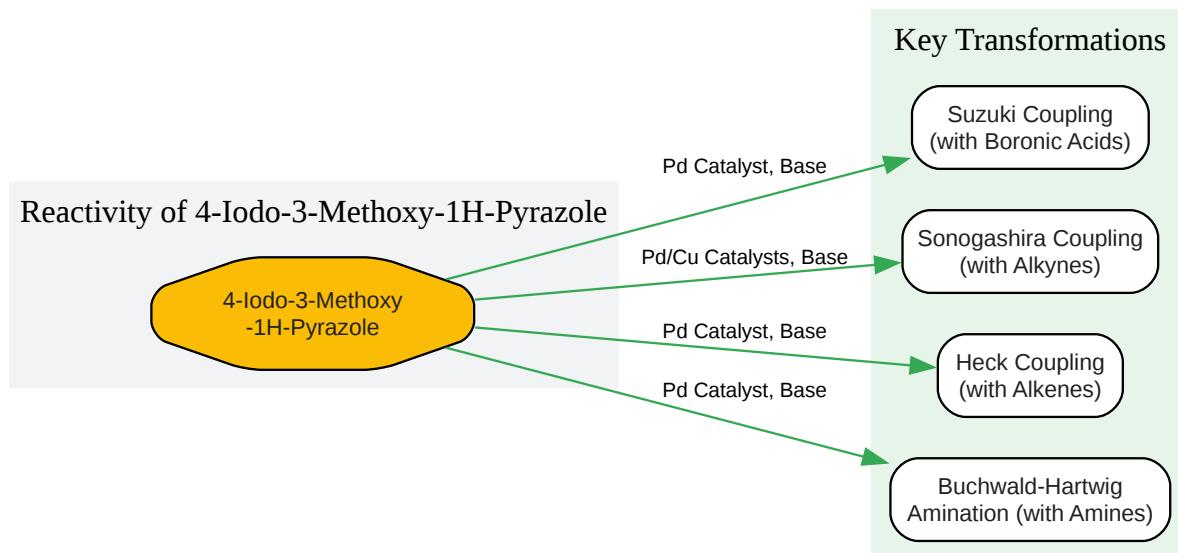
## Waste Disposal

All waste containing **4-iodo-3-methoxy-1H-pyrazole**, including unused product, contaminated consumables (gloves, wipes), and reaction residues, must be treated as hazardous waste. It should be collected in a clearly labeled, sealed container and disposed of through an approved chemical waste program in accordance with local and national regulations.[1]

## Reactivity Profile and Synthetic Utility

Understanding the compound's reactivity is key to its effective use in research. The primary value of **4-iodo-3-methoxy-1H-pyrazole** in drug discovery lies in the strategic placement of the iodine atom.[12][13] The carbon-iodine bond is relatively weak, making it an excellent leaving group and a versatile handle for forming new carbon-carbon and carbon-heteroatom bonds.

This reactivity is most powerfully exploited in palladium-catalyzed cross-coupling reactions, which are foundational in modern medicinal chemistry for building molecular complexity.[12][14]



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Caption: Common cross-coupling reactions utilizing the C-I bond.

## Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a representative example of how **4-iodo-3-methoxy-1H-pyrazole** is used to synthesize more complex molecules.

- **Vessel Preparation:** To a dry microwave vial equipped with a magnetic stir bar, add **4-iodo-3-methoxy-1H-pyrazole** (1.0 equiv.), the desired arylboronic acid (1.2 equiv.), and cesium carbonate (2.5 equiv.).
- **Inert Atmosphere:** Seal the vial and purge with dry argon or nitrogen gas for 5-10 minutes.
- **Catalyst & Solvent Addition:** Under the inert atmosphere, add the palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 2-5 mol%) followed by the degassed solvent system (e.g., a mixture of 1,4-dioxane and water).
- **Reaction:** Place the vial in a preheated reaction block or microwave reactor and heat to the desired temperature (e.g., 90-110 °C) for the specified time (typically 15-60 minutes).
- **Workup:** After cooling to room temperature, dilute the reaction mixture with an organic solvent like ethyl acetate and water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product via column chromatography on silica gel to obtain the desired coupled product.

## Physical and Chemical Properties

Table 2: Properties of **4-Iodo-3-Methoxy-1H-Pyrazole**

Property	Value	Source
CAS Number	<b>1350325-05-1</b>	<a href="#">[15]</a>
Molecular Formula	$\text{C}_4\text{H}_5\text{IN}_2\text{O}$	<a href="#">[15]</a>
Molecular Weight	224.00 g/mol	<a href="#">[15]</a>
Appearance	Solid (typical)	<a href="#">[9]</a>

| IUPAC Name | **4-iodo-3-methoxy-1H-pyrazole** |[\[9\]](#) |

## Conclusion

**4-Iodo-3-methoxy-1H-pyrazole** is a valuable reagent whose utility is directly linked to its careful and informed handling. By understanding its potential hazards and adhering to a stringent safety protocol founded on engineering controls, appropriate PPE, and prudent laboratory practices, researchers can confidently and safely leverage its synthetic potential. The principles of risk mitigation—from storage to disposal—are paramount for protecting personnel and ensuring the integrity of research in the pursuit of new therapeutic agents.

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